

Putative mechanism of action of Demethylregelin in cancer cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Demethylregelin

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Demethylregelin: An Uncharted Territory in Cancer Research

For researchers, scientists, and drug development professionals, the quest for novel anticancer agents is a continuous endeavor. While natural products have historically been a rich source of therapeutic leads, the putative mechanism of action of **Demethylregelin** in cancer cells remains largely unexplored in publicly available scientific literature.

Demethylregelin is a known natural compound, identified by the Chemical Abstracts Service (CAS) number 173991-81-6 and PubChem CID 44559663.^[1] It has been isolated from plant species such as *Salacia chinensis*, *Tripterygium wilfordii*, and *Tripterygium regelii*.^[1] Despite its documented existence, extensive searches of scientific databases for its biological activity, particularly in the context of oncology, yield no specific studies detailing its mechanism of action, signaling pathways, or cellular effects in cancer cells.

The plant sources of **Demethylregelin**, however, are well-known for producing other compounds with significant anticancer properties. It is plausible that the anticancer activities attributed to extracts of these plants may be due to these other well-characterized molecules.

Anticancer Mechanisms of Compounds from *Tripterygium wilfordii*

Tripterygium wilfordii, also known as Thunder God Vine, is a source of potent anticancer compounds, most notably Triptolide and Celastrol.^{[2][3][4][5]}

Triptolide: This diterpenoid triepoxide has demonstrated a broad spectrum of anticancer activities.^[6] Its mechanisms of action are multifaceted and include:

- **Induction of Apoptosis:** Triptolide has been shown to induce programmed cell death in various cancer cell lines.^{[2][3]} For instance, in prostate cancer cells, it activates caspases and poly-ADP-ribose polymerase (PARP) cleavage.^[2] It can also induce apoptosis through both caspase-dependent and -independent pathways in human breast cancer cells.^[6]
- **Inhibition of Transcription:** Triptolide is a potent inhibitor of transcription, which contributes to its cytotoxic effects.
- **Modulation of Signaling Pathways:** It has been found to modulate critical signaling pathways involved in cancer progression, such as the NF- κ B pathway.^{[2][5]}
- **Anti-angiogenic and Anti-metastatic Effects:** Triptolide can inhibit the formation of new blood vessels that supply tumors and prevent the spread of cancer cells.^[3]

A water-soluble derivative of triptolide, Minnelide, has been developed and shown to block the growth of pancreatic cancer cells in laboratory models.^[7]

Celastrol: This pentacyclic triterpenoid also exhibits potent anti-tumor activities through various mechanisms:

- **Induction of Apoptosis and Autophagy:** Celastrol can trigger both apoptosis and autophagy in cancer cells.^[4]
- **Inhibition of Signaling Pathways:** It is known to modulate multiple signaling pathways implicated in cancer, including NF- κ B, Akt, and STAT3.^{[3][4]}
- **Anti-proliferative and Anti-metastatic Effects:** Celastrol can prevent the growth and spread of solid tumors.^[3]

Anticancer Potential of *Salacia chinensis*

Extracts from *Salacia chinensis* have demonstrated cytotoxic potential against various cancer cell lines.^{[8][9][10]}

- Cytotoxicity: Methanolic extracts of *Salacia chinensis* leaves have shown dose-dependent cytotoxicity against human breast (MDA-MB-231) and pancreatic (PANC-1) cancer cells.[8]
- Triterpenoids: Triterpenoids extracted from this plant have shown efficacy against breast (MCF-7) and lung (A549) cancer cell lines.[9][10]
- Anti-inflammatory Activity: The extracts also exhibit anti-inflammatory properties by inhibiting nitric oxide secretion, a process often linked to cancer.[11]

Conclusion

While **Demethylregelin** has been identified as a natural product, there is currently a significant gap in the scientific literature regarding its bioactivity and, specifically, its mechanism of action in cancer cells. Researchers interested in this compound may find it necessary to conduct foundational in vitro and in vivo studies to elucidate its potential role as an anticancer agent. The well-documented anticancer properties of other compounds isolated from the same plant sources, such as Triptolide and Celastrol, suggest that natural products from these species are a promising area for cancer drug discovery. Future research is required to determine if **Demethylregelin** shares any of the anticancer properties of its co-isolated compounds.

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References

1. Demethylregelin | C₃₀H₄₆O₄ | CID 44559663 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Frontiers | A comprehensive review of *Tripterygium wilfordii* hook. f. in the treatment of rheumatic and autoimmune diseases: Bioactive compounds, mechanisms of action, and future directions [frontiersin.org]
3. scholarscompass.vcu.edu [scholarscompass.vcu.edu]
4. A Mechanistic Overview of Triptolide and Celastrol, Natural Products from *Tripterygium wilfordii* Hook F - PMC [pmc.ncbi.nlm.nih.gov]

- 5. Tripterygium wilfordii bioactive compounds as anticancer and anti-inflammatory agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Main Anticancer Bullets of the Chinese Medicinal Herb, Thunder God Vine - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Novel pancreatic cancer drug derived from a Chinese plant being tested in the laboratory - Pancreatic Cancer Action Network [pancan.org]
- 8. ANTICANCER POTENTIAL OF SALACIA CHINENSIS L. AND WOODFORDIA FRUTICOSA (L.) KURZ OF THE WESTERN GHATS FORESTS OF INDIA [imsear.searo.who.int]
- 9. d-nb.info [d-nb.info]
- 10. researchgate.net [researchgate.net]
- 11. he01.tci-thaijo.org [he01.tci-thaijo.org]
- To cite this document: BenchChem. [Putative mechanism of action of Demethylregelin in cancer cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13393733#putative-mechanism-of-action-of-demethylregelin-in-cancer-cells]

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